5-Hydroxy-5-methylhexyl Phthalate: A Technical Deep Dive

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Compound of Interest

Compound Name:	*5-Hydroxy-5-methylhexyl Phthalate*
Cat. No.:	*B1162845*

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Executive Summary

5-Hydroxy-5-methylhexyl phthalate (often abbreviated in broader categories as OH-MiHpP or MHHpP) is the critical oxidative metabolite of Di-iso-heptyl phthalate (DIHP). While Di(2-ethylhexyl) phthalate (DEHP) has historically dominated the regulatory landscape, the "transitional" phthalates like DIHP (C7 backbone) present unique toxicokinetic challenges. This guide details the discovery history, metabolic generation, and analytical protocols required to utilize **5-Hydroxy-5-methylhexyl phthalate** as a definitive biomarker of exposure.

Chemical Identity & Structural Context

To understand the metabolite, one must first define the parent compound. Commercial Di-iso-heptyl phthalate (DIHP) is a complex isomeric mixture. However, the dominant alkyl chain in many historical formulations (e.g., Jayflex® 77) is the 5-methylhexyl moiety.

- Parent Compound: Di-iso-heptyl phthalate (DIHP)
- CAS Number (Parent): 71888-89-6 (Generic branched C7)[1]

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- Metabolite Target: Mono-(5-hydroxy-5-methylhexyl) phthalate
- Molecular Logic: The "iso-heptyl" chain is a C7 structure. The specific "5-methylhexyl" isomer consists of a C6 straight chain with a methyl group at position 5.
    - Metabolic Attack:[2] Cytochrome P450 enzymes preferentially target the tertiary carbon (C5) for hydroxylation due to the lower bond dissociation energy of the C-H bond at the branching point.

Table 1: Physicochemical Profile

Parameter	Description
Chemical Name	Mono-(5-hydroxy-5-methylhexyl) phthalate
Abbreviation	5-OH-MiHpP (Specific) / MHHpP (General)
Parent Plasticizer	Di-iso-heptyl phthalate (DIHP)
Molecular Formula	$C_{15}H_{20}O_5$
Key Functional Groups	Free carboxylic acid (Monoester), Tertiary alcohol (Side chain)
Biomonitoring Role	Specific biomarker distinguishing DIHP from linear heptyl or ethylhexyl variants.

Discovery & Historical Timeline

The identification of **5-Hydroxy-5-methylhexyl phthalate** is rooted in the "structure-activity relationship" (SAR) studies of the 1980s, which sought to understand why certain phthalates caused peroxisome proliferation while others did not.

The Seminal Discovery: Sato et al. (1984)

While DEHP metabolism was well-mapped by the 1970s, the metabolism of branched C7-C9 phthalates remained obscure until the work of Sato et al. (1984).

- The Experiment: Rats were dosed with various phthalate diesters, including Di-heptyl phthalate isomers.[3]

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- The Breakthrough: Sato's team isolated urinary metabolites and used GC-MS to identify that the iso-heptyl chain underwent specific oxidation. Unlike linear chains (which form terminal carboxylic acids), the branched 5-methylhexyl chain was preferentially hydroxylated at the penultimate (gamma-1) carbon, forming **5-Hydroxy-5-methylhexyl phthalate**.

- Significance: This established the rule that branched phthalates yield high concentrations of oxidative monoesters, which are often more biologically active (and toxic) than the simple monoesters.

Modern Biomonitoring (2000s–Present)

In the 21st century, the focus shifted from rat toxicology to human exposure assessment.

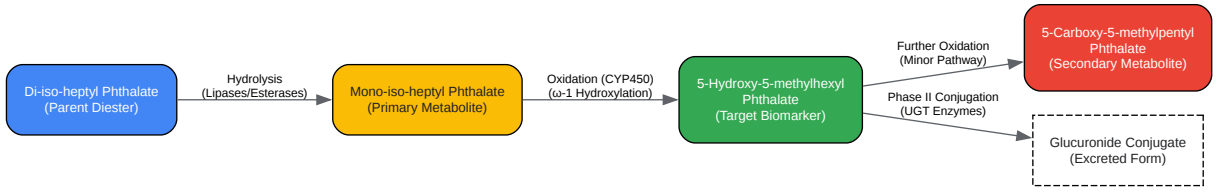
- CDC & Koch (2000s): Researchers like H.M. Koch and Calafat (CDC) refined the detection of this molecule to distinguish "transitional" phthalate exposure in humans.

- Current Status: It is now a standard analyte in "Phthalate Metabolite Panels" for NHANES and EU biomonitoring studies, serving as a proxy for DIHP exposure, which—despite production phase-outs in some regions—persists in older PVC products and imported goods.

Metabolic Pathway & Mechanism

The generation of this metabolite follows a rigid two-step biological cascade: Hydrolysis followed by Oxidation.

Figure 1: Metabolic Pathway of DIHP Caption: The conversion of DIHP to its oxidative biomarker via lipase hydrolysis and CYP450-mediated hydroxylation.



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Mechanistic Insight:

- Rapid Hydrolysis: Intestinal lipases cleave one ester bond of DIHP, releasing MIHP and an alcohol (5-methylhexanol).
- Regioselective Hydroxylation: The MIHP enters the liver. CYP450 enzymes attack the C5 position. This is chemically favored because the tertiary radical intermediate at the methyl-branch is more stable than a primary or secondary radical.
- Excretion: The resulting 5-Hydroxy metabolite is hydrophilic but is typically conjugated with glucuronic acid (Phase II) to facilitate urinary excretion.

Analytical Methodology

Detecting **5-Hydroxy-5-methylhexyl phthalate** requires distinguishing it from the myriad of other phthalate isomers. High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS) is the gold standard.

Protocol: Quantification in Urine

Step 1: Enzymatic Deconjugation

- Rationale: >90% of the metabolite exists as a glucuronide conjugate in urine.
- Method: Incubate 1.0 mL urine with

  -glucuronidase (E. coli K12 or Helix pomatia) at 37°C for 90 minutes.
- Validation: Use 4-methylumbelliferyl glucuronide as a control to verify enzyme activity.

Step 2: Solid Phase Extraction (SPE)

- Cartridge: Polymeric weak anion exchange (WAX) or Hydrophilic-Lipophilic Balance (HLB).
- Conditioning: Methanol -> Buffer.
- Loading: Acidified urine (pH ~2.0 to protonate the carboxylic acid).
- Elution: Methanol/Acetonitrile.

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Step 3: LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., 2.1 x 100mm, 1.8 µm).
- Mobile Phase:
  - A: 0.1% Acetic Acid in Water.
  - B: 0.1% Acetic Acid in Acetonitrile.
- Ionization: Electrospray Ionization (ESI) in Negative Mode (COO- formation).

Table 2: MS/MS Transitions (Indicative)

Analyte	Precursor Ion (m/z)	Product Ion (Quant)	Product Ion (Qual)	Collision Energy (eV)
5-OH-MiHpP	293.1	121.0 (Phthalate moiety)	145.0	~20-25
Internal Std	297.1 (D4-labeled)	125.0	149.0	~20-25

Note: The transition 293 -> 121 is characteristic of the phthalate monoester core. Retention time separation is critical to distinguish 5-OH-MiHpP from other C7 isomers.

Toxicological & Regulatory Context

Why does this specific molecule matter?

- Reproductive Toxicity: Like DEHP, the parent compound DIHP is a potent anti-androgen. It inhibits fetal testosterone production, leading to the "Phthalate Syndrome" (reduced anogenital distance, nipple retention in males).
- Read-Across Validity: Regulatory bodies (like ECHA and CPSC) use data on DIHP metabolites to "read-across" toxicity data to other orphan phthalates. If **5-Hydroxy-5-methylhexyl phthalate** is found, it confirms exposure to a reproductive toxicant.

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- Human Exposure: Recent data (Silva et al., 2019) indicates that while DIHP exposure is lower than DEHP, it is still detectable in significant portions of the population, necessitating accurate isomer-specific standards.

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